

# commercial suppliers and purity grades of 1,2-Octanedithiol

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## Compound of Interest

Compound Name: *1,2-Octanedithiol*

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An In-Depth Technical Guide to Commercially Available Dithiols for Researchers, Scientists, and Drug Development Professionals

**A Note on Nomenclature:** The compound "**1,2-Octanedithiol**" is not commonly listed in chemical supplier catalogs or scientific literature. It is likely that this is a misnomer for a more common dithiol. This guide, therefore, focuses on two closely related and commercially available dithiols: 1,2-Ethanedithiol and 1,8-Octanedithiol. These compounds are relevant to researchers in drug development and other advanced scientific fields.

## Introduction

Dithiols are organosulfur compounds containing two thiol functional groups. Their unique reactivity makes them valuable reagents in a variety of applications, including organic synthesis, materials science, and drug development. 1,2-Ethanedithiol and 1,8-Octanedithiol, in particular, serve as important building blocks and versatile chemical intermediates.<sup>[1][2]</sup> This guide provides a comprehensive overview of their commercial availability, purity grades, analytical methods for quality control, and key applications relevant to researchers and drug development professionals.

## Commercial Suppliers and Purity Grades

A variety of chemical suppliers offer 1,2-Ethanedithiol and 1,8-Octanedithiol in various purity grades to suit different research and development needs. The selection of a supplier and a

specific purity grade is a critical first step in any experimental workflow, directly impacting the reliability and reproducibility of results.

## 1,2-Ethanedithiol

1,2-Ethanedithiol (CAS 540-63-6) is a widely used reagent, particularly for the protection of carbonyl groups in organic synthesis.[\[1\]](#) It is available from a broad range of suppliers in technical and high-purity grades.

Table 1: Commercial Suppliers and Purity Grades of 1,2-Ethanedithiol

| Supplier                      | Purity Grade  | Notes  |
|-------------------------------|---|--|
| Sigma-Aldrich (Merck)         | for synthesis   | General laboratory use. <a href="#">[3]</a>  |
| technical grade, >=90%        | Suitable for less sensitive applications. <a href="#">[4]</a> |  |
| Thermo Scientific Chemicals   | 98+%  | High-purity grade for demanding synthetic applications. <a href="#">[5]</a>        |
| Tokyo Chemical Industry (TCI) | >99.0% (GC)   | High-purity grade with purity confirmed by Gas Chromatography. <a href="#">[6]</a> |
| Various Bulk Suppliers        | Custom purities   | Available upon request for industrial applications. <a href="#">[7]</a>            |

## 1,8-Octanedithiol

1,8-Octanedithiol (CAS 1191-62-4) is often used in the formation of self-assembled monolayers and in polymer chemistry.[\[8\]](#)[\[9\]](#) Its longer carbon chain imparts different physical and chemical properties compared to 1,2-Ethanedithiol.

Table 2: Commercial Suppliers and Purity Grades of 1,8-Octanedithiol

| Supplier                    | Purity Grade  | Notes   |
|-----------------------------|---------------|---|
| Sigma-Aldrich (Merck)       | ≥97%          | Standard grade for general research.[10]                    |
| Thermo Scientific Chemicals | 98%           | High-purity grade.[11]                                      |
| TCI America                 | >97.0% (GC,T) | Purity determined by Gas Chromatography and Titration. [12] |
| CP Lab Safety               | min 98%       | Suitable for research and manufacturing.[13]                |
| Tianjin Yuansu Chemical     | 99%           | High-purity grade, available in bulk quantities.[14]        |

## Experimental Protocols: Purity Determination

Ensuring the purity of dithiols is crucial for their effective use. Several analytical methods can be employed for their quantification and the identification of impurities. The choice of method often depends on the required accuracy, the nature of potential impurities, and available instrumentation.[15]

### Gas Chromatography (GC)

Gas chromatography, often coupled with a Flame Ionization Detector (GC-FID) or a Mass Spectrometer (GC-MS), is a primary method for assessing the purity of volatile compounds like dithiols.[16]

Methodology for GC Analysis:

- Sample Preparation: Prepare a dilute solution of the dithiol in a suitable volatile solvent (e.g., dichloromethane or hexane).
- Instrumentation:
  - Injector: Split/splitless injector.

- Column: A non-polar capillary column (e.g., DB-5) is typically used.[17]
- Carrier Gas: Helium or Hydrogen.
- Oven Program: A temperature gradient is programmed to ensure the separation of the main component from any volatile impurities. A typical program might start at a low temperature (e.g., 40°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 230°C).[17]
- Detector: FID for quantification or MS for identification and quantification.
- Data Analysis: The purity is determined by the area percentage of the main peak relative to the total area of all peaks in the chromatogram. For more accurate quantification, an internal or external standard method can be employed.

## High-Performance Liquid Chromatography (HPLC)

HPLC can also be used for purity analysis, although it is less common for volatile thiols unless they are derivatized.

Methodology for HPLC Analysis:

- Derivatization (if necessary): Thiols may require derivatization to be detected by a UV detector.
- Instrumentation:
  - Column: A reversed-phase column (e.g., C18).[15]
  - Mobile Phase: A gradient of an organic solvent (e.g., acetonitrile) and water is typically used.[15]
  - Detector: UV detector (if derivatized) or a mass spectrometer (LC-MS).
- Data Analysis: Similar to GC, purity is assessed by the relative peak area.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Quantitative  $^1\text{H}$  NMR (qNMR) is a powerful, non-destructive method for determining the absolute purity of a compound without the need for a reference standard of the same compound.[\[18\]](#)[\[19\]](#)

Methodology for qNMR Analysis:

- Sample Preparation: An accurately weighed amount of the dithiol is dissolved in a deuterated solvent along with an accurately weighed amount of an internal standard with a known purity.
- Data Acquisition: A  $^1\text{H}$  NMR spectrum is acquired with parameters optimized for quantitative analysis (e.g., long relaxation delay).
- Data Analysis: The purity of the dithiol is calculated by comparing the integral of a characteristic signal from the dithiol to the integral of a signal from the internal standard.

## Applications in Drug Discovery and Development

Dithiols play several important roles in the pharmaceutical industry, from early-stage drug discovery to the synthesis of active pharmaceutical ingredients (APIs).

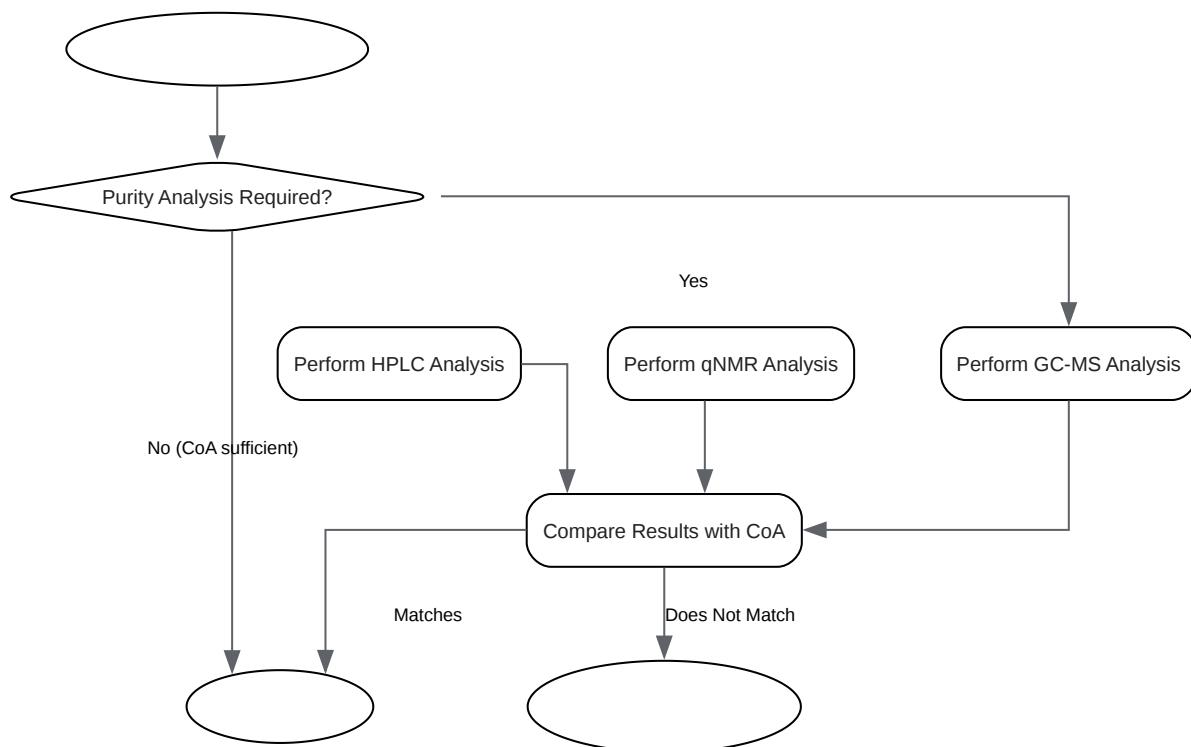
- Organic Synthesis Intermediate: 1,2-Ethanedithiol is a key reagent for the formation of 1,3-dithiolanes from aldehydes and ketones, which serves as a protective group in multi-step syntheses of complex molecules.[\[1\]](#) This is a fundamental transformation in the synthesis of many pharmaceutical compounds.
- Peptide Chemistry: 1,2-Ethanedithiol is used as a scavenger in solid-phase peptide synthesis to prevent side reactions during the cleavage of the peptide from the resin.[\[20\]](#)[\[21\]](#)
- Chelating Agent: The two sulfur atoms in dithiols can bind to metal ions, making them useful in the synthesis of organometallic compounds and as chelating agents to remove heavy metals.[\[1\]](#)

## Visualizing Workflows and Relationships

The following diagrams illustrate key decision-making processes and workflows relevant to the use of dithiols in a research and development setting.

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Caption: Supplier selection workflow for acquiring dithiols.

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Caption: Workflow for the purity analysis of dithiols.

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